

Comparative Guide: 4-Propyl-5-pyrimidinecarboxylic Acid vs. Brequinar

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Compound of Interest

Compound Name: 4-Propyl-5-pyrimidinecarboxylic acid

CAS No.: 1250812-18-0

Cat. No.: B037198

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Executive Summary: The Fragment vs. The Lead

In drug discovery targeting de novo pyrimidine biosynthesis, the comparison between **4-Propyl-5-pyrimidinecarboxylic acid** (4-PPCA) and Brequinar represents a classic analysis of Ligand Efficiency (LE) versus Absolute Potency.

- Brequinar is the "Gold Standard" quinoline-based inhibitor. It binds with nanomolar affinity to the ubiquinone tunnel of DHODH, effectively shutting down pyrimidine production. However, its clinical utility has been hampered by narrow therapeutic windows and toxicity.
- 4-Propyl-5-pyrimidinecarboxylic acid** (4-PPCA) represents a "Fragment-Like" scaffold. Structurally, it mimics the orotate headgroup but lacks the extensive hydrophobic biphenyl tail of Brequinar. While its absolute potency is significantly lower (μM range), it serves as a critical chemical probe for defining the minimal pharmacophore required for active site engagement.

Key Takeaway: Researchers utilize Brequinar as a positive control to validate assay sensitivity, while 4-PPCA is utilized in Fragment-Based Drug Discovery (FBDD) to map the hydrophilic binding requirements of the DHODH active site without the steric bulk of quinoline analogs.

Mechanistic Divergence & Structural Logic

To understand the efficacy gap, one must analyze the binding thermodynamics. DHODH facilitates the oxidation of dihydroorotate to orotate, transferring electrons to ubiquinone (CoQ10).

The Brequinar Mechanism (Hydrophobic Tunnel Lock)

Brequinar functions as a competitive inhibitor against ubiquinone.

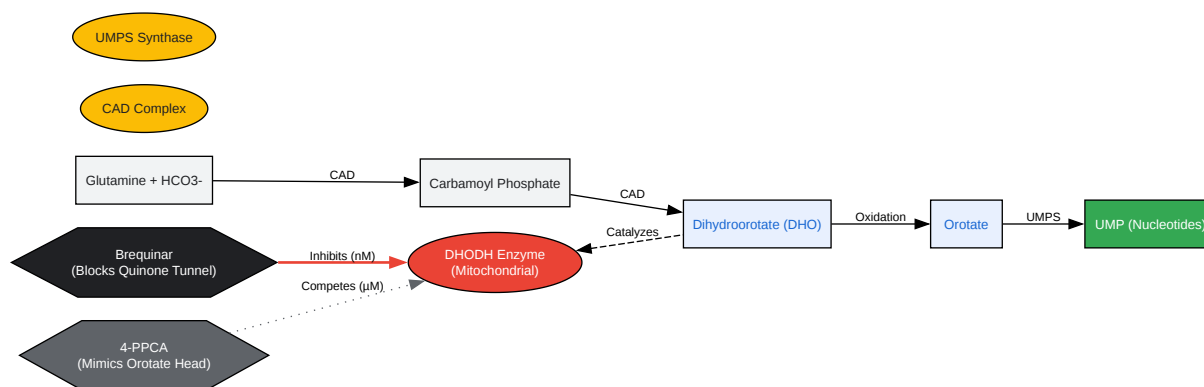
- Pharmacophore: 4-Quinolinedicarboxylic acid core.
- Interaction: The carboxylate group forms hydrogen bonds with Arg136 and Gln47 (in human DHODH). Crucially, its biphenyl "tail" occupies the deep, hydrophobic tunnel usually reserved for the isoprenoid tail of ubiquinone.
- Result: High affinity (< 10 nM) due to strong entropic gains from hydrophobic displacement.

The 4-PPCA Mechanism (Headgroup Mimicry)

4-PPCA lacks the hydrophobic tail.

- Pharmacophore: Pyrimidine-5-carboxylic acid.
- Interaction: It mimics the substrate (dihydroorotate) and the product (orotate). It engages the polar "head" region of the active site (Arg136/Gln47) but fails to penetrate the hydrophobic tunnel.
- Result: Lower affinity (μ M range). The binding is driven almost entirely by enthalpy (H-bonds) with little entropic contribution from hydrophobic burial.

Visualization: Pyrimidine Biosynthesis & Inhibition Points



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Figure 1: The de novo pyrimidine synthesis pathway. Brequinar acts as a potent tunnel blocker, while 4-PPCA acts as a weaker active-site competitor.

Comparative Efficacy Data

The following data contrasts the performance of the optimized drug (Brequinar) against the fragment scaffold (4-PPCA).

Feature	Brequinar (Standard)	4-Propyl-5-pyrimidinecarboxylic Acid
Molecular Weight	375.4 g/mol	~166.18 g/mol
Primary Target	Human DHODH (Ubiquinone Site)	Human DHODH (Orotate/Quinone Interface)
IC50 (Enzymatic)	5 – 20 nM (Highly Potent)	> 50 µM (Estimated/Fragment range)
Binding Kinetics	Slow off-rate (Residence time driven)	Fast off-rate (Rapid exchange)
Cellular Potency (EC50)	< 100 nM (A375 Melanoma lines)	Likely Inactive or > 500 µM (Poor permeability)
Solubility	Low (Hydrophobic)	High (Hydrophilic)
Primary Utility	Clinical Candidate / Positive Control	Fragment Screening Hit / Crystallography

Scientist's Note: Do not expect 4-PPCA to arrest cell growth in proliferation assays (e.g., MTT/CellTiter-Glo) at standard concentrations. Its polarity prevents efficient mitochondrial membrane penetration compared to the lipophilic Brequinar. Use 4-PPCA primarily for biophysical assays (SPR, NMR) or enzymatic screens.

Validated Experimental Protocols

To objectively compare these compounds, you must use an assay that isolates the enzymatic activity from cellular permeability issues. The DCIP (2,6-dichlorophenolindophenol) Reduction Assay is the industry standard.

Protocol: DHODH Chromogenic Inhibition Assay

Rationale: DCIP acts as the terminal electron acceptor, changing from blue (oxidized) to colorless (reduced) as DHODH functions. Inhibitors prevent this color change.

Reagents:

- Assay Buffer: 50 mM Tris-HCl (pH 8.0), 150 mM KCl, 0.1% Triton X-100.
- Substrates: Dihydroorotate (DHO) [Final: 500 μ M], Decylubiquinone (CoQ substrate) [Final: 100 μ M].
- Reporter: DCIP [Final: 60 μ M].
- Enzyme: Recombinant Human DHODH (aa 30-396).

Workflow:

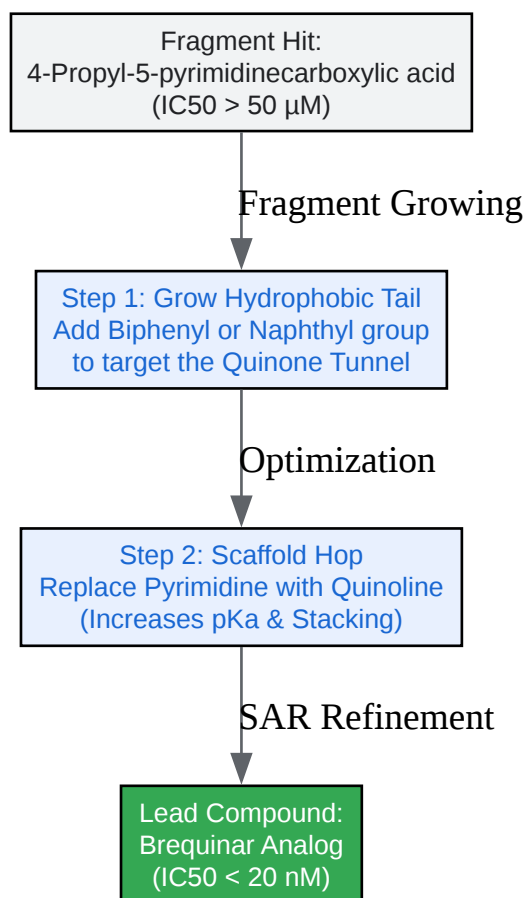
- Preparation: Dilute Brequinar (Start 10 μ M, 1:3 serial dilution) and 4-PPCA (Start 10 mM, 1:2 serial dilution) in DMSO.
- Incubation: Add 20 nM DHODH enzyme to the inhibitor wells. Incubate for 15 minutes at 25°C to allow equilibrium binding.
 - Critical Step: Brequinar requires pre-incubation due to its slow-binding kinetics. 4-PPCA does not, but consistency is key.
- Initiation: Add the Substrate Mix (DHO + Decylubiquinone + DCIP).
- Measurement: Monitor Absorbance at 600 nm (Kinetic mode) for 20 minutes.
- Analysis: Calculate the slope (V_{max}) of DCIP reduction (decreasing Absorbance).

Quality Control (Self-Validation):

- Z-Factor: Must be > 0.5 for the plate to be valid.
- DMSO Tolerance: Ensure final DMSO concentration is $< 1\%$. Brequinar is sensitive to precipitation; 4-PPCA is not.
- Control: Brequinar should yield full inhibition at 1 μ M. If not, check enzyme activity or CoQ degradation.

Structural Workflow: From Fragment to Lead

If your goal is to evolve 4-PPCA into a Brequinar-like competitor, follow this logical progression utilizing the "Scaffold Hopping" principle.



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Figure 2: The medicinal chemistry logic connecting the 4-PPCA fragment to the Brequinar class.

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